Application Notes and Protocols for AMD3465 Hexahydrobromide in Cell Culture

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Compound of Interest

Compound Name:	*AMD 3465 hexahydrobromide*
Cat. No.:	*B10800333*

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Introduction

AMD3465 hexahydrobromide is a potent and selective antagonist of the C-X-C chemokine receptor type 4 (CXCR4).[1][2][3] As a monomacrocyclic compound, it represents a significant advancement over earlier bicyclam CXCR4 antagonists like AMD3100, exhibiting up to 10-fold greater efficacy in some cases.[1][4] AMD3465 functions by blocking the binding of the natural ligand, stromal cell-derived factor-1 (SDF-1α or CXCL12), to CXCR4.[5][6][7] This inhibition disrupts downstream signaling pathways crucial for cell migration, proliferation, and survival.[8][9][10] These characteristics make AMD3465 a valuable tool for investigating CXCR4-mediated processes in various biological contexts, including cancer metastasis, HIV entry, and inflammation.[1][8][10]

This document provides detailed protocols for the use of AMD3465 hexahydrobromide in common cell culture applications, including the preparation of stock solutions, cell viability assays, chemotaxis assays, and analysis of downstream signaling pathways.

Mechanism of Action

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AMD3465 selectively binds to the CXCR4 receptor, preventing the interaction with its ligand, CXCL12.[11] This blockade inhibits several downstream signaling cascades initiated by CXCL12-CXCR4 binding. Key inhibited pathways include:

- G-protein signaling: Inhibition of GTP binding.[5][6]
- Intracellular Calcium Mobilization: Dose-dependent inhibition of CXCL12-induced calcium signaling.[1][2][5]
- MAPK/ERK Pathway: Inhibition of mitogen-activated protein kinase (MAPK) phosphorylation.[1][5][9]
- PI3K/AKT Pathway: Reduction in AKT phosphorylation.[8][10][12]
- JAK/STAT Pathway: Reduction in JAK2 and STAT3 phosphorylation.[8][10][12]

By disrupting these pathways, AMD3465 effectively inhibits cellular processes such as chemotaxis, cell invasion, and proliferation in CXCR4-expressing cells.[5][8][12]

Data Presentation

The following tables summarize the quantitative data for the inhibitory activities of AMD3465 hexahydrobromide across various assays and cell lines.

Table 1: Inhibitory Concentrations (IC50) of AMD3465 in Biochemical and Cellular Assays

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Assay	Cell Line/System	IC50 Value	Reference
12G5 mAb Binding	SupT1	0.75 nM	[2][3]
CXCL12 Binding	SupT1	18 nM	[2][3][5]
CXCL12-induced Calcium Mobilization	SupT1	17 nM	[2][3][5]
SDF-1α stimulated GTP Binding	CCRF-CEM	10.38 nM	[5][6]
SDF-1α stimulated Calcium Flux	CCRF-CEM	12.07 nM	[5][6]
Chemotaxis	SupT1	8.7 nM	[5]
Anti-HIV-1 (X4 strains) Activity	Various	1-10 nM	[1][2][3]
Anti-HIV-2 Activity	ROD and EHO strains	12.3 nM	[5]

Table 2: Ligand Binding Affinity of AMD3465

Assay	Cell Line	Ki Value	Reference
SDF-1α Ligand Binding	CCRF-CEM	41.7 nM	[5][6][7]

Experimental Protocols

Preparation of AMD3465 Hexahydrobromide Stock Solutions

It is crucial to prepare concentrated stock solutions of AMD3465 to minimize the amount of solvent added to cell culture media.

Materials:

- AMD3465 hexahydrobromide powder

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- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes

Protocol:

- Prepare a 2 mg/mL stock solution by dissolving AMD3465 hexahydrobromide in fresh, high-quality DMSO.[5] Note that moisture-absorbing DMSO can reduce solubility.
- Gently vortex to ensure the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[2][3]

Note on Further Dilutions for in vivo studies: For animal experiments, specific formulations may be required. One example involves a multi-step dilution:

- Add 50 µL of a 2 mg/mL DMSO stock to 400 µL of PEG300 and mix.
- Add 50 µL of Tween80 and mix.
- Add 500 µL of ddH2O to bring the final volume to 1 mL. This mixed solution should be used immediately.[5]

Cell Viability/Proliferation Assay

This protocol is designed to assess the cytotoxic or cytostatic effects of AMD3465 on a given cell line.

Materials:

- CXCR4-expressing cells (e.g., 4T1 breast cancer cells)[12]
- Complete cell culture medium
- AMD3465 stock solution (from Protocol 1)

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- 6-well plates
- Automated cell counter (e.g., Vi-Cell) or a hemocytometer and trypan blue
- Phosphate-buffered saline (PBS)

Protocol:

- Seed the cells in 6-well plates at a density of approximately 5 x 10^5 cells per well in complete culture medium.[12]
- Allow the cells to adhere and grow for 24 hours.
- Prepare a series of dilutions of AMD3465 in complete culture medium from the stock solution. A common concentration range to test is 1 µM, 2.5 µM, 5 µM, and 10 µM.[8][12] Include a vehicle control (medium with the same final concentration of DMSO as the highest AMD3465 concentration).
- Remove the medium from the wells and replace it with the medium containing the different concentrations of AMD3465 or the vehicle control.
- Incubate the plates for 24 and 48 hours.[8][12]
- At each time point, detach the cells using an appropriate method (e.g., trypsinization).
- Determine the total cell number and cell viability for each well using an automated cell counter or by manual counting with trypan blue exclusion.[12]

Chemotaxis (Cell Migration) Assay

This protocol measures the ability of AMD3465 to inhibit cell migration towards a chemoattractant (CXCL12).

Materials:

- CXCR4-expressing cells (e.g., SupT1 T-lymphoid cells)[4]
- Transwell® inserts with 5 µm pore size for 24-well plates[4]

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- Assay buffer (e.g., RPMI 1640 with 0.5% BSA)
- Recombinant human CXCL12
- AMD3465 stock solution
- 24-well plate
- Flow cytometer or plate reader for cell quantification

Protocol:

- Prepare the lower chambers of the 24-well plate by adding 600 µL of assay buffer containing 100 ng/mL of CXCL12.[4] Include a negative control with assay buffer only.
- Resuspend the cells (e.g., SupT1) in assay buffer at a concentration of 1 x 10^7 cells/mL.[4]
- Pre-incubate the cells with various concentrations of AMD3465 (e.g., 0.1 nM to 100 nM) or a vehicle control for 30 minutes at room temperature.
- Add 100 µL of the cell suspension (1 x 10^6 cells) to the top chamber of the Transwell® inserts.[4]
- Place the inserts into the wells of the 24-well plate containing the CXCL12 solution.
- Incubate the plate at 37°C in a humidified incubator with 5% CO2 for 2.5 hours.[4]
- After incubation, carefully remove the Transwell® inserts.
- Collect the migrated cells from the lower chamber.
- Quantify the number of migrated cells using a flow cytometer (by acquiring events for a fixed time, e.g., 2 minutes) or another cell quantification method.[4]

Western Blot Analysis of Signaling Pathways

This protocol is for assessing the effect of AMD3465 on the phosphorylation status of key signaling proteins.

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Materials:

- CXCR4-expressing cells (e.g., 4T1 cells)[8][12]
- Serum-free medium
- AMD3465 stock solution
- CXCL12
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Primary antibodies against: p-STAT3, STAT3, p-AKT, AKT, p-ERK, ERK, and a loading control (e.g., β-actin)
- HRP-conjugated secondary antibodies
- Protein electrophoresis and blotting equipment
- Chemiluminescent substrate

Protocol:

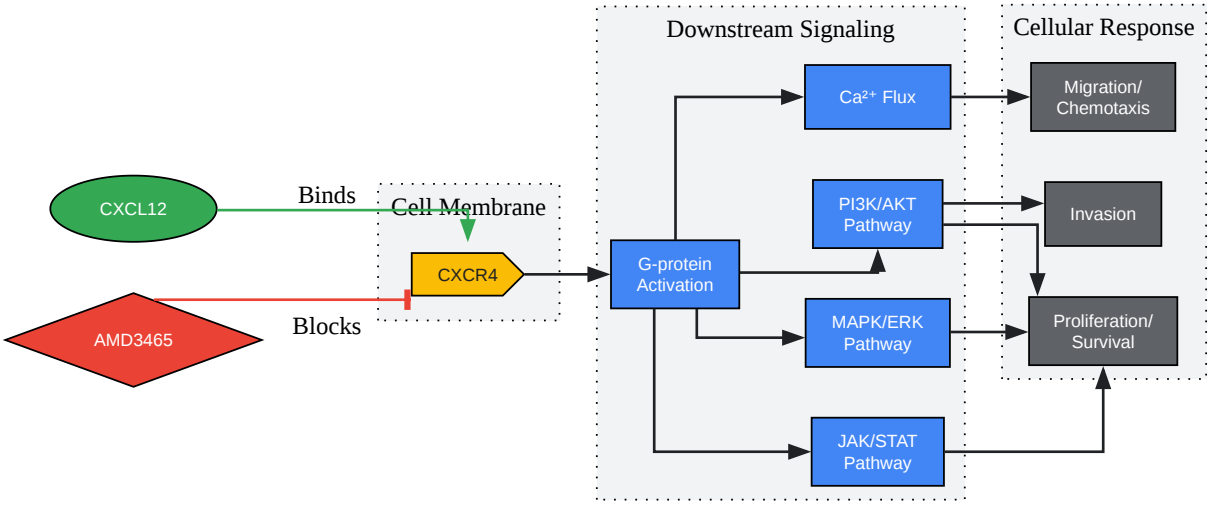
- Seed cells and grow to 70-80% confluency.
- Serum-starve the cells for 24 hours.[2]
- Pre-treat the cells with the desired concentration of AMD3465 (e.g., 5 µM) for 1-2 hours.[8][12] Include a vehicle control.
- Stimulate the cells with CXCL12 (e.g., 1 µg/mL) for a short period (e.g., 15-30 minutes) to induce phosphorylation of target proteins.[2] Include an unstimulated control.
- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates using a BCA or Bradford assay.
- Perform SDS-PAGE, transfer the proteins to a PVDF membrane, and block the membrane.

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- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Develop the blot using a chemiluminescent substrate and visualize the protein bands.
- Quantify the band intensities and normalize to the total protein and/or loading control.[8][12]

Visualizations

Signaling Pathway of CXCR4 and Inhibition by AMD3465

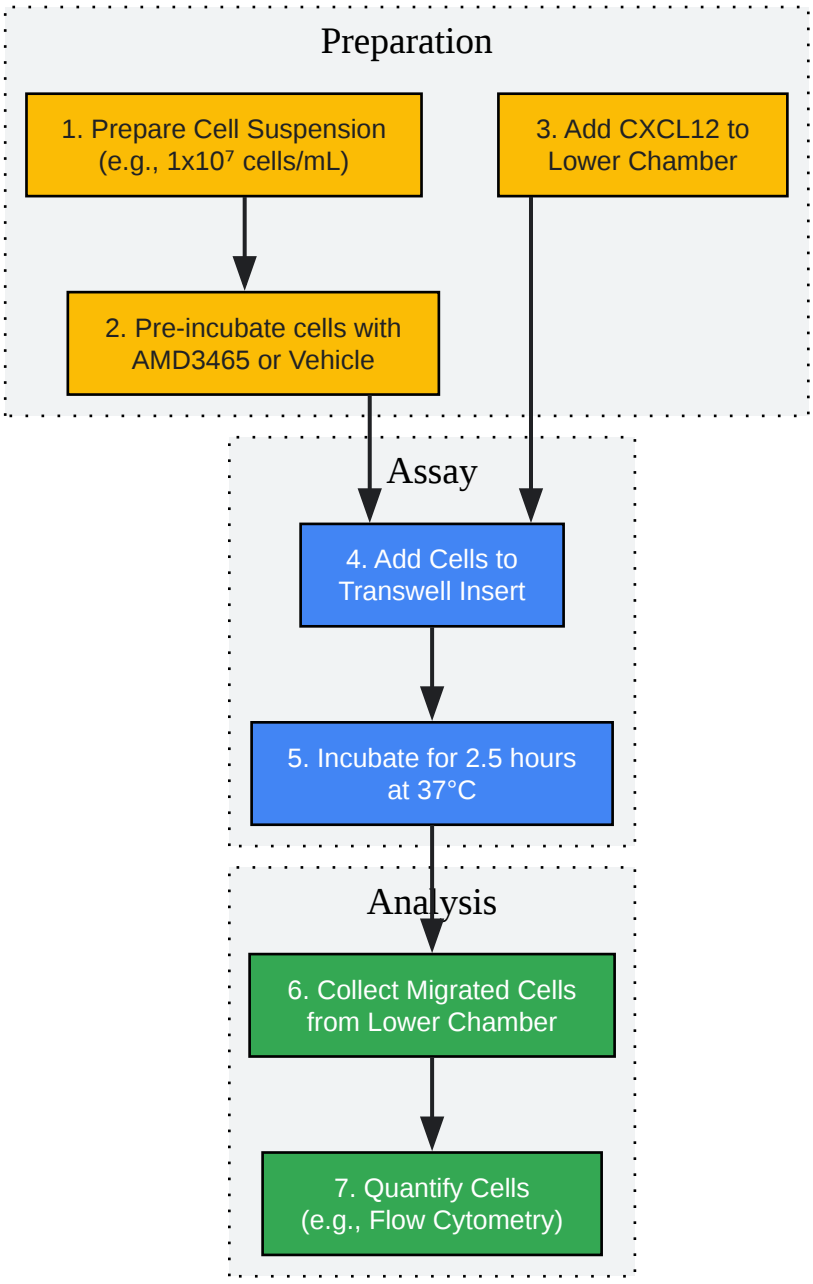


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Caption: CXCR4 signaling and its inhibition by AMD3465.

Experimental Workflow for Chemotaxis Assay

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Caption: Workflow for a Transwell chemotaxis assay.

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